

Novokinin TFA: A Comparative Analysis of Receptor Cross-Reactivity

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Compound of Interest

Compound Name: Novokinin TFA

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Novokinin, a synthetic peptide with the sequence Arg-Pro-Leu-Lys-Pro-Trp, is recognized as a selective agonist for the angiotensin AT2 receptor.^[1] This guide provides a comparative analysis of Novokinin's cross-reactivity with other receptors, supported by available experimental data. The information is intended to assist researchers in designing experiments and interpreting results related to the pharmacological activity of Novokinin.

Quantitative Analysis of Receptor Interaction

Novokinin's primary pharmacological target is the angiotensin AT2 receptor. Experimental data has established its binding affinity for this receptor. While direct quantitative data on Novokinin's binding to other receptors is limited in the available literature, its functional cross-reactivity with prostaglandin receptors has been demonstrated through antagonist studies.

Receptor	Ligand	Parameter	Value	Fold Selectivity	Reference
Angiotensin AT2	Novokinin	K _i	7.35 μ M	-	[1][2]
Angiotensin AT1	Novokinin	-	-	93-fold lower affinity than for AT2	[1]
Prostaglandin IP	Novokinin	-	Data not available	-	-
Prostaglandin EP4	Novokinin	-	Data not available	-	-

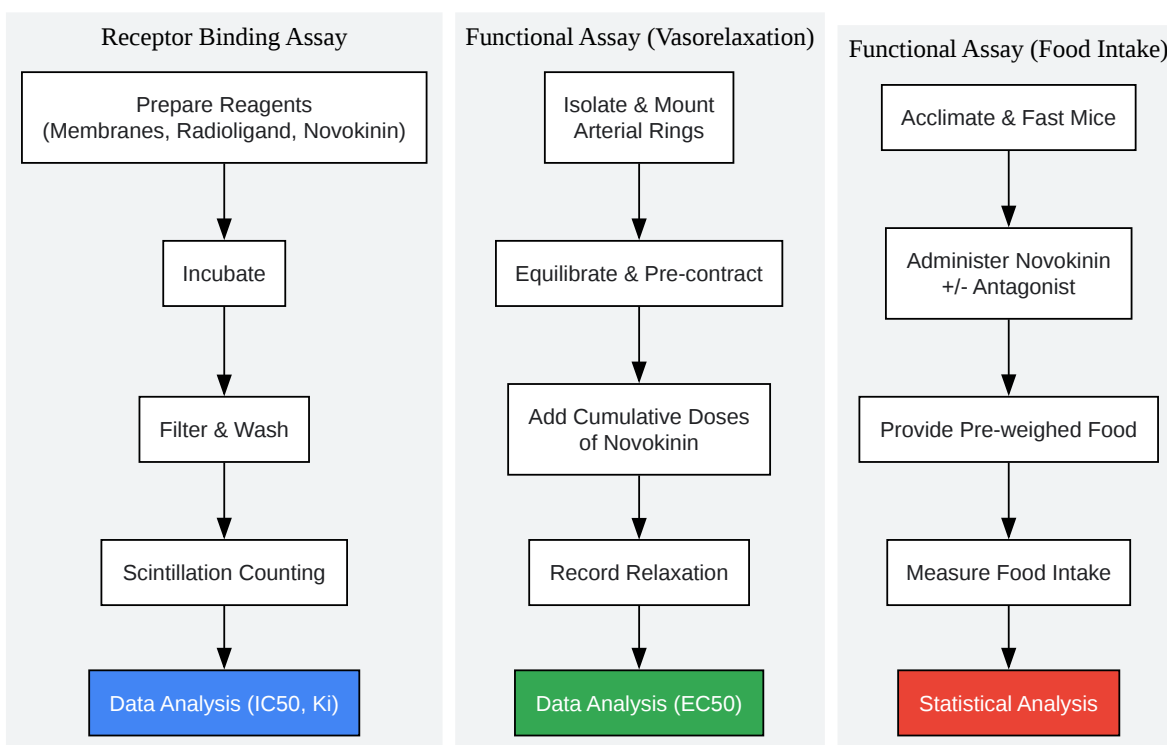
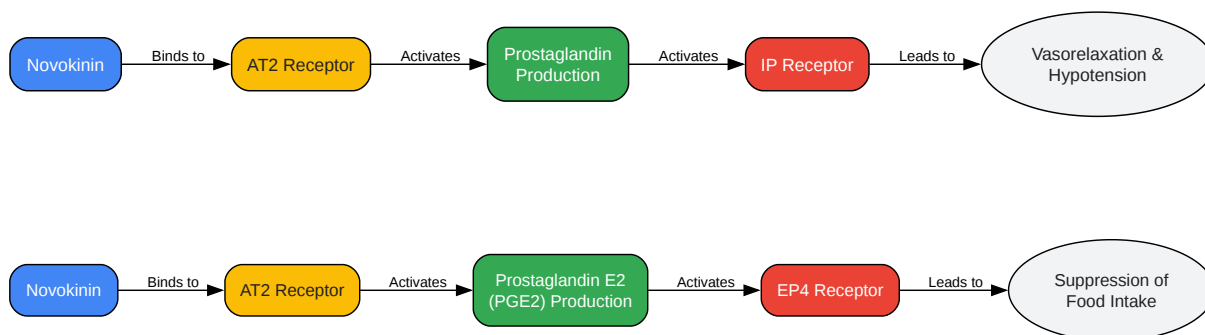
Note: A lower K_i value indicates a higher binding affinity. The selectivity for the AT2 receptor over the AT1 receptor is a key characteristic of Novokinin.[1]

Signaling Pathways and Functional Cross-Reactivity

Novokinin's physiological effects extend beyond its direct interaction with the AT2 receptor, demonstrating functional cross-reactivity through the downstream activation of prostaglandin signaling pathways.

Vasorelaxation and Hypotensive Effects

The vasorelaxing and hypotensive properties of Novokinin are mediated through the activation of the prostaglandin IP receptor, which is downstream of the AT2 receptor.[2][3] This indicates a functional cascade where AT2 receptor activation by Novokinin leads to the production of prostaglandins, which in turn activate the IP receptor, resulting in smooth muscle relaxation and a decrease in blood pressure.



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